

2-Phenylpropyl acetate chemical properties and structure

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Compound of Interest

Compound Name: 2-Phenylpropyl acetate

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An In-depth Technical Guide on the Core Chemical Properties and Structure of 2-Phenylpropyl Acetate

This technical guide provides a comprehensive overview of the chemical properties and structure of **2-phenylpropyl acetate**, a compound of interest for researchers, scientists, and professionals in drug development and fragrance chemistry. This document summarizes key quantitative data, outlines experimental contexts, and provides structural visualizations.

Introduction

2-Phenylpropyl acetate is an organic compound classified as an ester.^[1] It is recognized for its characteristic fresh-floral, powerful, and fruity-green aroma, which is more delicate than that of phenylethyl acetate and reminiscent of hyacinth and lilac.^[1] This aromatic profile has led to its use as a fragrance ingredient.^[2] It is a member of the benzene family of compounds.^[1]

Chemical Structure

The structural identity of **2-phenylpropyl acetate** is defined by the following identifiers:

- IUPAC Name: **2-phenylpropyl acetate**
- SMILES: CC(COC(=O)C)C1=CC=CC=C1^[3]
- InChI: InChI=1S/C11H14O2/c1-9(8-13-10(2)12)11-6-4-3-5-7-11/h3-7,9H,8H2,1-2H3^[3]

- InChIKey:RVPTTWAAIKMYAH-UHFFFAOYSA-N[3]

The following diagram illustrates the 2D chemical structure of **2-phenylpropyl acetate**.

Caption: 2D structure of **2-phenylpropyl acetate**.

Physicochemical Properties

A summary of the key physicochemical properties of **2-phenylpropyl acetate** is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C11H14O2	[3][4][5]
Molecular Weight	178.228 g/mol	[4]
Appearance	Colorless liquid	[1][5]
Boiling Point	240 °C at 760 mmHg	[4]
Density	1.012 g/cm ³	[4]
Flash Point	99.1 °C	[4]
Refractive Index	1.496	[4]
Vapor Pressure	0.0389 mmHg at 25°C	[4]
Solubility	Almost insoluble in water; soluble in alcohol; miscible with oils; fairly soluble in propylene glycol.	[1]
LogP	2.35320	[4]

Experimental Protocols

While detailed experimental protocols for the synthesis of **2-phenylpropyl acetate** are not extensively described in the provided search results, some insights into its formation and analysis can be gleaned.

Metabolic Synthesis:

One study noted the asymmetric hydrolysis of racemic hydratropic acetate by *Bacillus subtilis* var. niger.[1] This enzymatic process yielded (+)-**2-phenylpropyl acetate** and (—)-2-phenylpropanol, indicating a potential biosynthetic route.[1]

Chemical Synthesis:

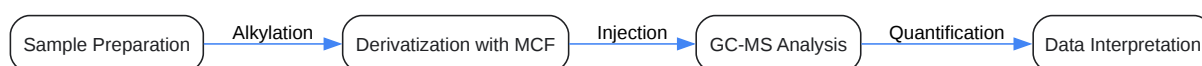
A patent describes a synthesis method involving the Friedel-Crafts alkylation of benzene with methyl allyl acetate, catalyzed by anhydrous aluminum trichloride.[6] However, this method appears to produce a related compound, (2-methyl-2-phenylpropyl) acetate, and is noted to be difficult to control, with actual yields around 55% and purity of approximately 85%.[6] It is crucial to distinguish this from the synthesis of **2-phenylpropyl acetate**.

Analytical Methods:

A method for the analysis of acetate based on alkylation to its propyl derivative and subsequent gas chromatography-mass spectrometry (GC-MS) has been developed.[7] While not specific to **2-phenylpropyl acetate**, this protocol for acetate quantification could be adapted for related analytical procedures. The general steps involve:

- **Sample Preparation:** Addition of an internal standard, 1-propanol, pyridine, and sodium hydroxide to the sample.
- **Derivatization:** Initiation of the reaction with methyl chloroformate (MCF) under basic conditions. 1-propanol acts as a coupling reagent to produce the propyl-acetate derivative.
- **GC-MS Analysis:** Injection of the derivatized sample into a GC-MS system for separation and quantification.[7]

The following diagram illustrates a generalized workflow for the chemical analysis of acetate compounds.



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Caption: Generalized analytical workflow for acetate compounds.

Biological Activity and Toxicity

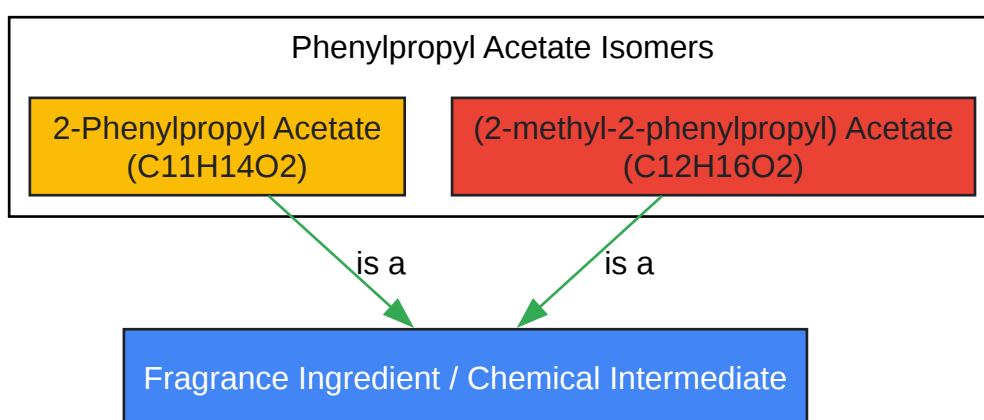
2-Phenylpropyl acetate is primarily recognized for its application as a fragrance ingredient.[2] A toxicological and dermatological review has been conducted on its use in this capacity.[2]

The acute toxicity of **2-phenylpropyl acetate** has been evaluated in animal studies. The acute oral LD50 value in rats was reported as 4.3 g/kg, and the acute dermal LD50 in rabbits was found to be greater than 5 g/kg.[5] According to one source, it is not classified as a hazardous substance or mixture under Regulation (EC) No. 1272/2008.[4]

Distinction from (2-methyl-2-phenylpropyl) acetate

It is important to differentiate **2-phenylpropyl acetate** from a structurally similar compound, (2-methyl-2-phenylpropyl) acetate. The latter has the chemical formula C₁₂H₁₆O₂ and a molecular weight of 192.25 g/mol .[8][9] (2-methyl-2-phenylpropyl) acetate is utilized as a solvent and surfactant and is an intermediate in the synthesis of the antihistamine Fexofenadine.[8][10] The physical and chemical properties of these two compounds are distinct and they should not be confused.

The logical relationship between these two compounds is illustrated below.



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Caption: Isomeric relationship and application context.

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